

Application Notes and Protocols for High-Nitrogen Energetic Materials

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Compound of Interest

Compound Name: 1,2-Dihydrotetrazete

Cat. No.: B15165008

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A Note on Dihydrotetrazetes: Comprehensive scientific literature on the specific class of compounds known as "dihydrotetrazetes" is not readily available. It is possible that this term is either highly specialized or refers to a theoretical structure with limited experimental data. Therefore, this document focuses on analogous, well-researched, high-nitrogen heterocyclic compounds with significant potential in materials science, namely dihydroxylammonium 5,5'-bistetrazole-1,1'-diolate (TKX-50) and dihydrazine tetranitroethide. These compounds exemplify the properties and applications sought after in advanced energetic materials.

Application Notes: High-Nitrogen Materials in Advanced Applications

High-nitrogen compounds are a class of energetic materials that derive their energy from the large positive heats of formation associated with the abundance of nitrogen-nitrogen bonds.^[1]^[2] Upon decomposition, these materials release a large volume of nitrogen gas (N₂), a highly stable and environmentally benign product.^[3] This characteristic makes them attractive for a range of applications where high performance, clean decomposition products, and reduced smoke signatures are desirable.

1. Advanced Explosives:

High-nitrogen materials like TKX-50 are being explored as replacements for conventional explosives such as RDX and HMX.^[4] TKX-50 exhibits a remarkable combination of high detonation performance, comparable to HMX, and significantly lower sensitivity to impact and

friction, similar to RDX.[4][5] This favorable performance-to-sensitivity ratio enhances safety during handling, transport, and deployment. Dihydrazine tetranitroethide also shows promise as a high-performance explosive, with a high crystal density and impressive detonation velocity and pressure that exceed those of RDX.[6][7][8]

2. Propellant Formulations:

The high nitrogen content and clean decomposition of these materials are advantageous for solid rocket propellant formulations.[9] They can increase the specific impulse of propellants while producing minimal smoke, which is crucial for "low signature" applications.[2] Theoretical evaluations of TKX-50 as a propellant ingredient indicate a higher specific impulse compared to formulations based on HMX and CL-20.[9] Dihydrazine tetranitroethide is also considered a promising additive for propellants.[6][7][8]

3. Gas Generants:

The rapid and efficient production of large volumes of nitrogen gas makes these compounds suitable for use in gas generants for applications such as automotive airbags and fire suppression systems.[2] The generation of non-toxic and inert nitrogen gas is a key advantage in these safety-critical devices.

Quantitative Data of Selected High-Nitrogen Energetic Materials

The following table summarizes key performance parameters for TKX-50 and dihydrazine tetranitroethide, with the widely used explosive RDX included for comparison.

Property	Dihydroxylammonium 5,5'-bistetrazole-1,1'-diolate (TKX-50)	Dihydrazine tetranitroethide	RDX (for comparison)
Density (g cm ⁻³)	1.918[10]	1.81[6][7][8]	1.82
Heat of Formation (kJ mol ⁻¹)	Positive (characteristic of high-nitrogen compounds)	Positive (characteristic of high-nitrogen compounds)	+61.5
Detonation Velocity (m s ⁻¹)	9698[10]	9508[6][7][8]	8750
Detonation Pressure (GPa)	42.4[10]	37.9[6][7][8]	34.0
Impact Sensitivity (J)	20[10]	1.25[11]	7.4
Friction Sensitivity (N)	120[10]	34[11]	120

Experimental Protocols

Caution: The synthesis of energetic materials should only be undertaken by trained professionals in a properly equipped laboratory with appropriate safety measures in place. These materials are sensitive to shock, friction, and electrostatic discharge.

Protocol 1: Synthesis of Dihydroxylammonium 5,5'-bistetrazole-1,1'-diolate (TKX-50)

This protocol is based on the synthesis route described in the literature.[12]

Materials:

- Dichloroglyoxime
- Sodium azide (NaN₃)
- N-Methyl-2-pyrrolidone (NMP)

- Hydrochloric acid (HCl), gaseous
- Sodium hydroxide (NaOH)
- Hydroxylammonium chloride (NH₃OHCl)
- Diethyl ether
- Water

Procedure:

- Synthesis of Diazidoglyoxime:
 - Dissolve dichloroglyoxime in NMP at room temperature.
 - Cool the solution to 0 °C.
 - Slowly add sodium azide (NaN₃).
 - Stir the mixture at 0 °C for 40 minutes. Sodium chloride will precipitate.
- Cyclization to 5,5'-Bistetrazole-1,1'-diol:
 - Suspend the diazidoglyoxime intermediate in diethyl ether.
 - Bubble gaseous HCl through the suspension at 0-5 °C for 2 hours.
 - Seal the flask and stir at room temperature overnight.
- Formation of the Disodium Salt:
 - Evaporate the diethyl ether and excess HCl.
 - Add water and evaporate again to ensure complete removal of HCl.
 - Dissolve the residue in 2M NaOH. The disodium salt of 5,5'-bistetrazole-1,1'-diol will precipitate.

- Heat the mixture to reflux and then cool to allow for maximum precipitation.
- Synthesis of TKX-50:
 - Isolate the disodium salt by filtration.
 - Dissolve the salt in a minimal amount of boiling water.
 - Add a concentrated aqueous solution of hydroxylammonium chloride.
 - TKX-50 will precipitate from the solution.
 - Isolate the product by suction filtration, wash with cold water, and air dry.

Protocol 2: Synthesis of Dihydrazine tetranitroethide

This protocol is based on the synthesis route described in the literature.[6]

Materials:

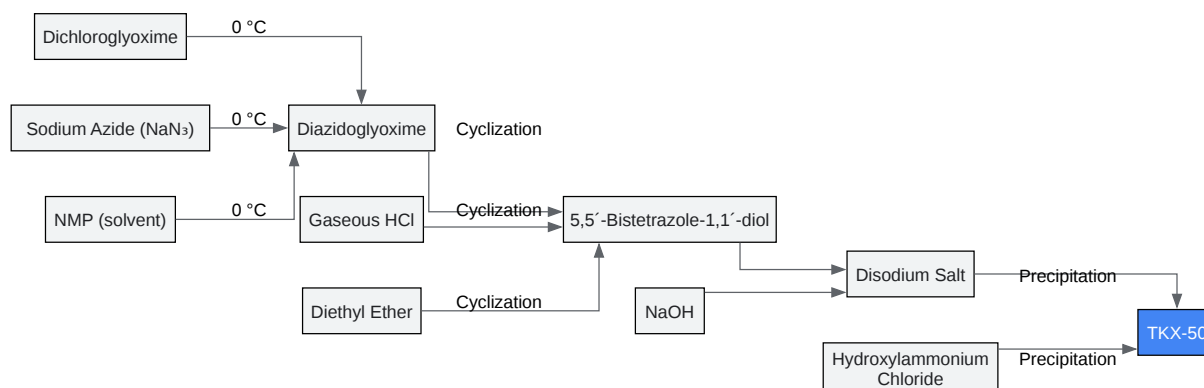
- Dipotassium tetranitroethide
- Dichloromethane (CH_2Cl_2)
- Concentrated sulfuric acid (H_2SO_4)
- Hydrazine hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$)

Procedure:

- Preparation of Tetranitroethylene Solution:
 - Suspend dipotassium tetranitroethide in dichloromethane in a reaction vessel.
 - Cool the suspension to $-40\text{ }^\circ\text{C}$.
 - Slowly add concentrated sulfuric acid while maintaining the temperature at $-40\text{ }^\circ\text{C}$ and stir for 1 hour.

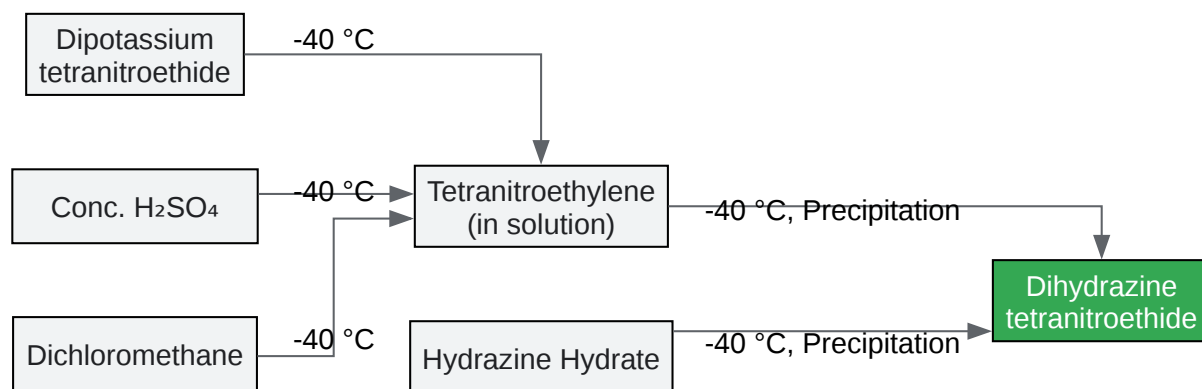
- Quickly separate the organic layer (dichloromethane solution of tetranitroethylene) using a separating funnel.
- Synthesis of Dihydrazine tetranitroethide:
 - Maintain the tetranitroethylene solution at -40 °C.
 - Add hydrazine hydrate dropwise to the solution.
 - A yellow precipitate of dihydrazine tetranitroethide will form.
 - Collect the precipitate by suction filtration.

Visualizations



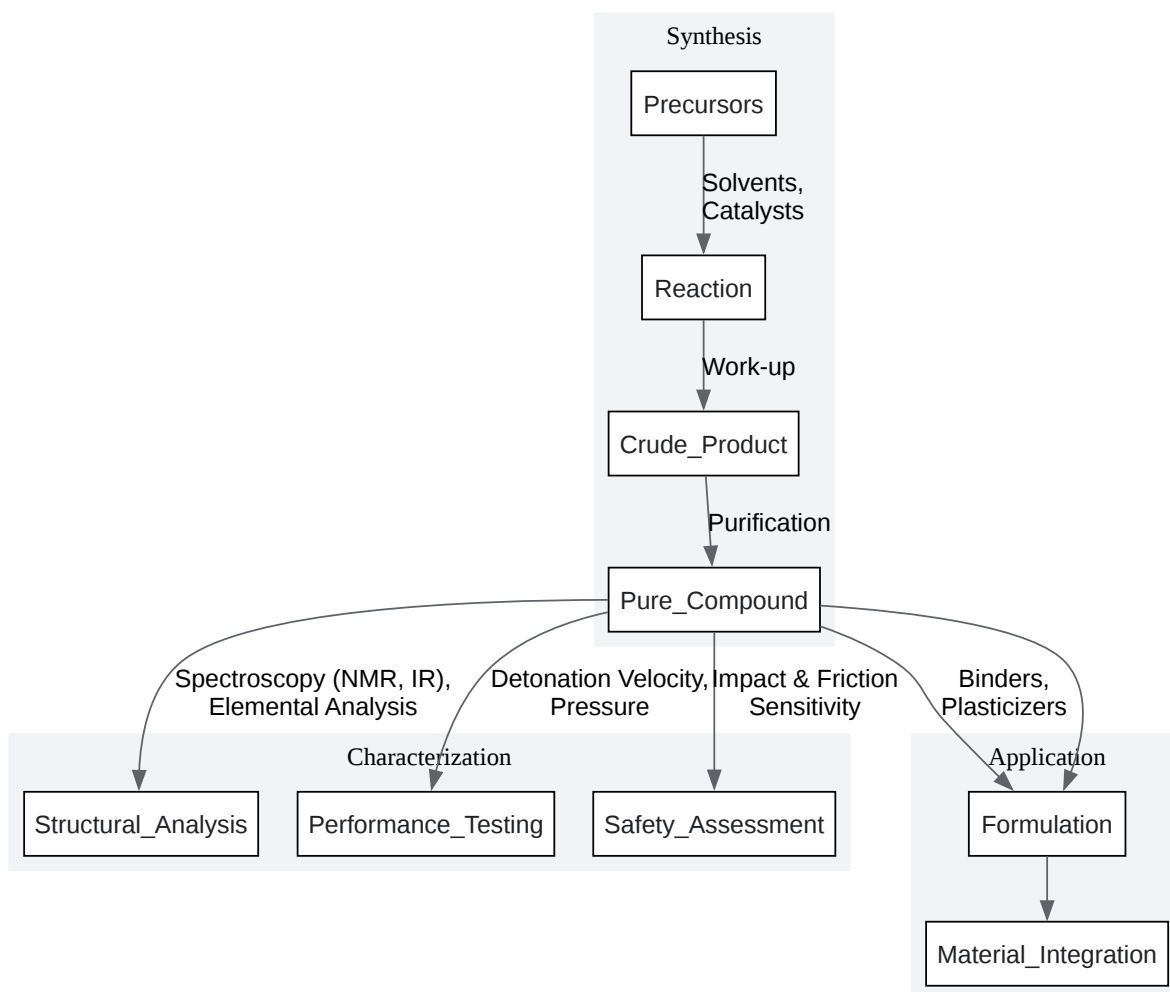
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Caption: Synthesis pathway for TKX-50.



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Caption: Synthesis of dihydrazine tetranitroethide.



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Caption: General workflow for energetic materials research.

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